

5-TRITC: A Technical Guide to Excitation and Emission Spectra for Microscopy

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Compound of Interest

Compound Name: *Tetramethylrhodamine-5-isothiocyanate*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the spectroscopic properties and applications of 5-TRITC (**Tetramethylrhodamine-5-isothiocyanate**) for fluorescence microscopy. This document outlines the core photophysical characteristics, provides detailed experimental protocols for its use, and illustrates key concepts and workflows through diagrams.

Core Spectroscopic and Photophysical Properties

5-TRITC is a widely used amine-reactive fluorescent dye belonging to the rhodamine family. It is valued for its bright orange-red fluorescence, good photostability, and high fluorescence quantum yield.^[1] Its isothiocyanate group readily reacts with primary amines on proteins and other biomolecules to form stable thiourea bonds, making it a reliable tool for labeling antibodies and other probes for various fluorescence microscopy applications.^[2]

Quantitative Data Summary

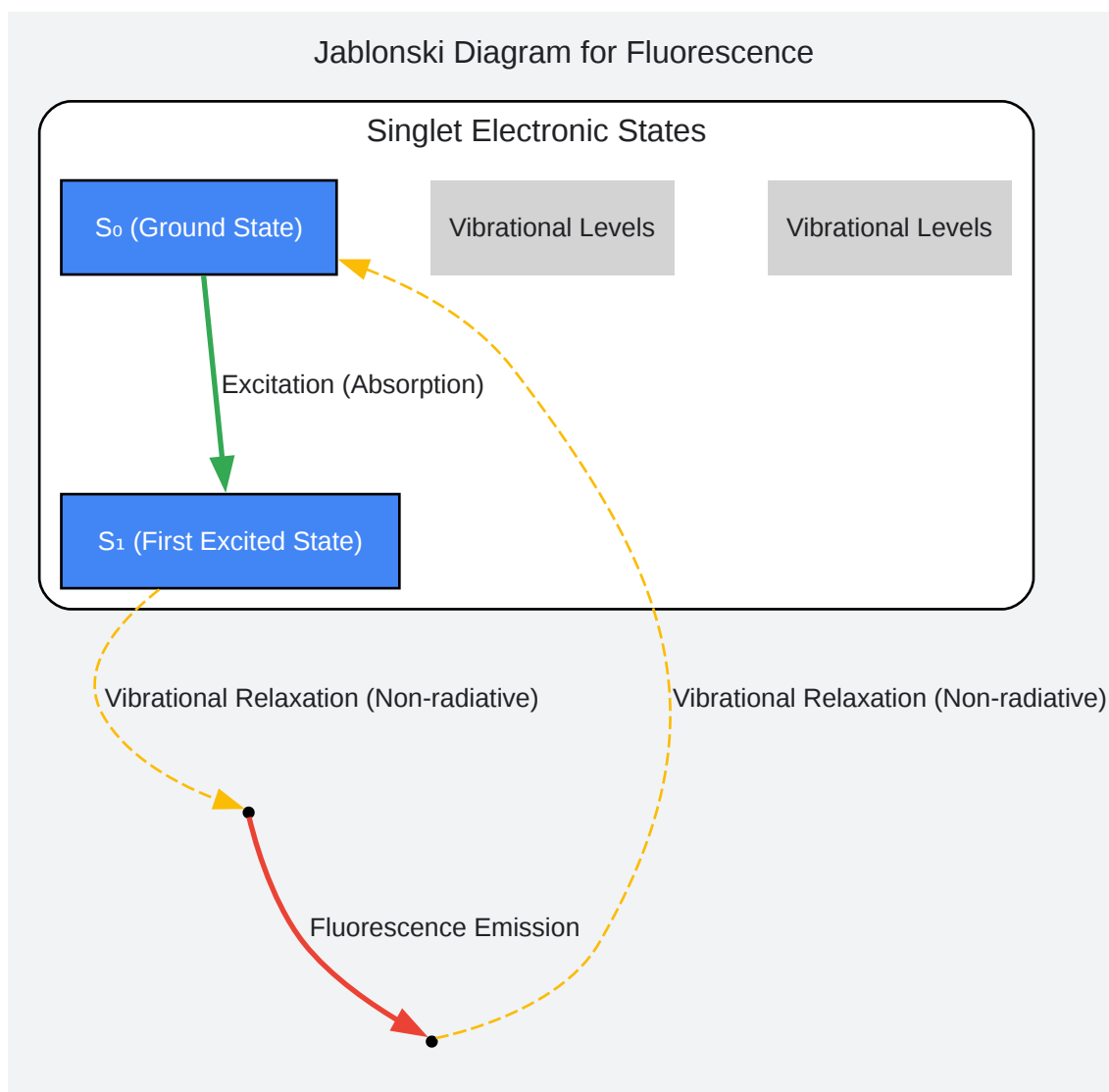
The following tables summarize the key quantitative data for 5-TRITC, providing a quick reference for experimental planning.

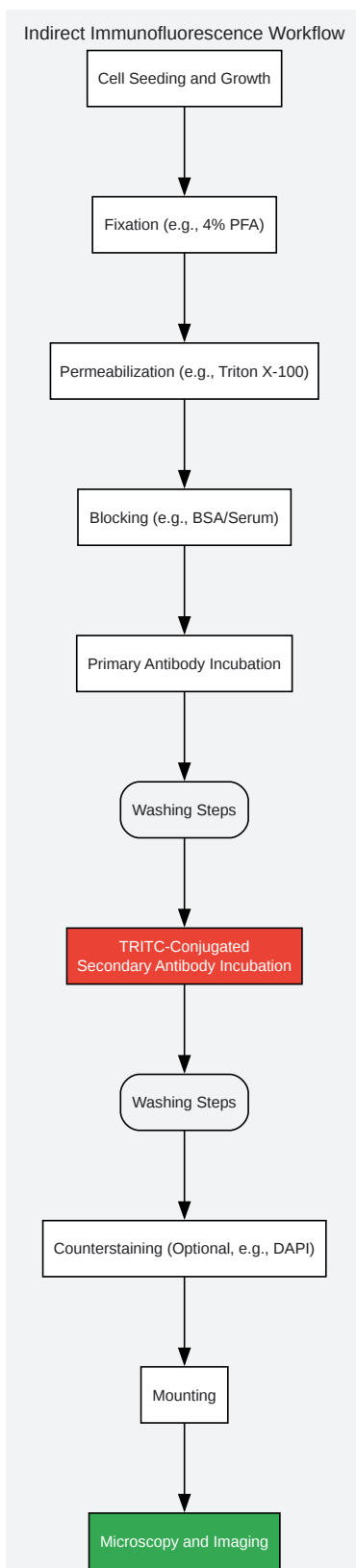
Spectroscopic Property	Value	Solvent/Conditions
Excitation Maximum (λ_{ex})	~555 - 557 nm	Varies slightly with solvent
Emission Maximum (λ_{em})	~576 - 580 nm	Varies slightly with solvent
Molar Extinction Coefficient (ϵ)	~87,000 - 100,000 $\text{cm}^{-1}\text{M}^{-1}$	Methanol
Quantum Yield (Φ)	High	-
Recommended Laser Line	532 nm or 561 nm	-

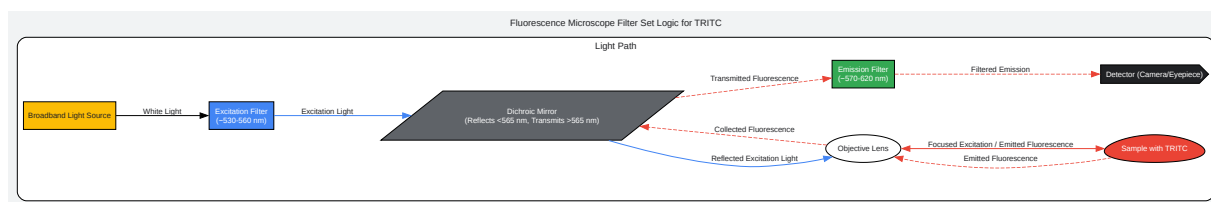
Recommended Filter Set for Microscopy	Wavelength Range
Excitation Filter (Bandpass)	~530 - 560 nm
Dichroic Mirror (Longpass)	~565 - 570 nm cutoff
Emission Filter (Bandpass)	~570 - 620 nm

Principles of Fluorescence

The phenomenon of fluorescence is central to the application of 5-TRITC in microscopy. The process can be visualized using a Jablonski diagram, which illustrates the electronic and vibrational states of a molecule.







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References

- 1. TRITC (Tetramethylrhodamine isothiocyanate) | TdB Labs [tdblabs.se]
- 2. 5-TRITC | Tetramethylrhodamine-5-isothiocyanate | Dye | TargetMol [targetmol.com]
- To cite this document: BenchChem. [5-TRITC: A Technical Guide to Excitation and Emission Spectra for Microscopy]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b149028#5-tritc-excitation-and-emission-spectra-for-microscopy\]](https://www.benchchem.com/product/b149028#5-tritc-excitation-and-emission-spectra-for-microscopy)

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